

Application Note: High-Resolution UPLC Profiling of Ritonavir and Related Impurities

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Compound of Interest

Compound Name: 2-Desisopropyl-2-ethyl Ritonavir

CAS No.: 165315-26-4

Cat. No.: B137741

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Abstract

This application note details a robust, stability-indicating Ultra-Performance Liquid Chromatography (UPLC) protocol for the separation of Ritonavir and its key related substances (Impurities E, F, L, O, and T). Unlike traditional USP HPLC methods that rely on complex mobile phases containing tetrahydrofuran (THF) and n-butanol, this method utilizes a simplified binary gradient on a sub-2

m hybrid particle column. The resulting method reduces run time by 60% while maintaining resolution (

) for critical pairs, ensuring compliance with ICH Q2(R1) guidelines for specificity, precision, and linearity.

Introduction

Ritonavir is a potent HIV protease inhibitor used as a booster in antiretroviral therapy.^[1] Its chemical structure contains multiple peptide-like bonds and chiral centers, making it susceptible to various degradation pathways, including oxidation, hydrolysis, and epimerization.

Challenges in Analysis:

- **Structural Complexity:** Ritonavir possesses four chiral centers; epimers (e.g., Impurity O) are difficult to resolve from the main peak.
- **Legacy Methods:** The current USP monograph utilizes a complex quaternary mobile phase (Acetonitrile:THF:n-Butanol:Buffer) which is hazardous, expensive to dispose of, and difficult to transfer between instruments due to volatile component evaporation.
- **Throughput:** Traditional HPLC run times exceed 40 minutes, creating bottlenecks in stability testing.

This protocol transitions the analysis to a UPLC platform using Ethylene Bridged Hybrid (BEH) C18 technology, providing superior peak shape for basic compounds at high pH and allowing for a simplified, "greener" mobile phase system.

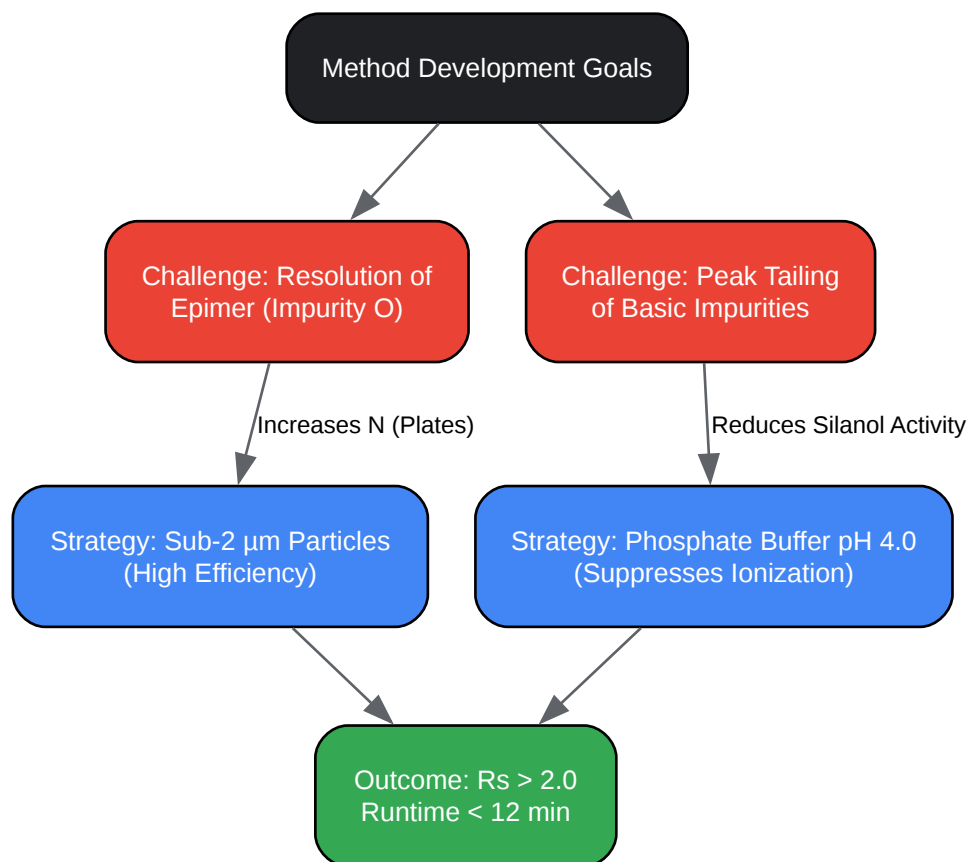
Method Development Strategy

The transition from HPLC to UPLC requires more than just scaling down dimensions. It involves selecting column chemistry that interacts distinctively with the analyte's functional groups.

Column Selection Logic

- **Stationary Phase:** Acquity UPLC BEH C18 (1.7 μm).
 - **Reasoning:** Ritonavir is hydrophobic. The BEH particle permits operation at higher pH (up to pH 12) and pressures (15,000 psi). While we operate at acidic pH here, the polymeric end-capping of BEH reduces secondary silanol interactions, sharpening the peaks of nitrogen-containing impurities like Impurity F (Hydantoin amino alcohol).
- **Mobile Phase Choice:**
 - **Buffer:** 10 mM Potassium Phosphate (pH 4.0). Phosphate provides sharper peaks than acetate for UV detection but is non-volatile.
 - **Organic:** Acetonitrile (ACN). ACN has lower viscosity than methanol, preventing backpressure limits from being exceeded at high flow rates.

Critical Separation Logic (DOT Diagram)



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Figure 1: Strategic logic flow addressing the primary chromatographic challenges of Ritonavir analysis.

Experimental Protocol

Chemicals and Reagents

- Ritonavir Reference Standard: USP or secondary standard (>99.0% purity).
- Impurity Standards:
 - Impurity E (Hydroxy Ritonavir)[2][3]
 - Impurity F (Hydantoin amino alcohol)[2]

- Impurity O (3R-Epimer)
- Solvents: Acetonitrile (LC-MS grade), Potassium Dihydrogen Phosphate (AR grade), Phosphoric Acid (85%), HPLC grade Water (Milli-Q).

Instrumentation

- System: UPLC System (e.g., Waters Acquity H-Class or Agilent 1290 Infinity II) equipped with a Binary Solvent Manager, Sample Manager, and Photodiode Array (PDA) Detector.
- Column: Acquity UPLC BEH C18, 100 mm × 2.1 mm, 1.7 µm.[\[4\]](#)[\[5\]](#)
- Software: Empower 3 or OpenLab CDS.

Chromatographic Conditions

Parameter	Setting
Flow Rate	0.4 mL/min
Column Temp	45°C (Critical for mass transfer kinetics)
Sample Temp	5°C
Injection Volume	2.0 µL
Detection	UV at 240 nm (Reference wavelength: Off)
Run Time	12.0 minutes
Mobile Phase A	10 mM Potassium Phosphate Buffer, adjusted to pH 4.0 with Dilute Orthophosphoric Acid
Mobile Phase B	Acetonitrile (100%)

Gradient Table:

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.00	65	35	Initial
8.00	30	70	6 (Linear)
9.00	10	90	6
10.00	10	90	6
10.10	65	35	1 (Immediate)
12.00	65	35	Re-equilibration

Standard and Sample Preparation

1. Diluent Preparation: Mix Acetonitrile and Water in a 50:50 (v/v) ratio.
2. System Suitability Solution (SST): Prepare a solution containing 0.1 mg/mL Ritonavir spiked with 0.005 mg/mL of Impurity E, F, and O.
 - Why: This validates the resolution between the parent drug and its closest eluting impurities (specifically the epimer Impurity O).
3. Test Sample Preparation: Accurately weigh 25 mg of Ritonavir substance/tablet powder into a 50 mL volumetric flask. Add 30 mL Diluent, sonicate for 10 mins (maintain temp < 25°C), and make up to volume. Filter through a 0.2 µm PVDF syringe filter.
 - Concentration: 0.5 mg/mL.[\[6\]](#)

Results and Discussion

Separation Mechanism

The gradient starts at 35% organic to retain the polar degradants (Impurity F) while eluting them quickly enough to maintain sharp peak shapes. The ramp to 70% organic over 8 minutes selectively resolves the hydrophobic impurities.

- Impurity F (RT ~2.5 min): Elutes early due to the polar hydantoin moiety.

- Ritonavir (RT ~5.8 min): Elutes mid-gradient.
- Impurity O (RT ~6.2 min): The critical pair. The 3R-epimer elutes immediately after the main peak. The high efficiency of the 1.7 μm particle is required to achieve baseline separation here.
- Impurity E (RT ~6.8 min): Hydroxy-ritonavir elutes later due to intramolecular H-bonding reducing its interaction with the mobile phase water.

System Suitability Criteria (Self-Validating)

Parameter	Acceptance Criteria	Rationale
USP Resolution (Rs)	> 2.0 (Ritonavir vs Impurity O)	Ensures accurate integration of the epimer.
Tailing Factor (T)	0.8 – 1.2	Indicates no secondary interactions (silanols).
Precision (RSD)	< 2.0% (n=6 injections)	Confirms pump/injector stability.
Plate Count (N)	> 10,000	Confirms column efficiency.

Impurity Workflow Diagram



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Figure 2: Step-by-step analytical workflow for Ritonavir impurity profiling.

Troubleshooting Guide

Issue 1: Co-elution of Impurity O and Ritonavir

- Cause: Column aging or pH drift.

- Fix: Ensure pH is exactly 4.0 ± 0.1 . Lowering pH to 3.8 often improves resolution of basic epimers. Replace column if plate count drops below 8,000.

Issue 2: High Backpressure (>12,000 psi)

- Cause: Particulates from tablet matrix or buffer precipitation.
- Fix: Ensure the sample is filtered through 0.2 μm PVDF. Do not use Nylon filters as Ritonavir can adsorb to them. Ensure the buffer is filtered before use.

Issue 3: Baseline Drift

- Cause: UV absorbance of the phosphate buffer at low wavelengths.
- Fix: Although 240 nm is generally safe, ensure high-quality AR grade salts are used. If drift persists, use a reference wavelength (e.g., 360 nm) in the PDA method, though "Off" is preferred for max sensitivity.

References

- United States Pharmacopeia (USP). Ritonavir Monograph: Related Compounds.[7] USP-NF. [7] (Current Revision).
- Koppala, S., et al. (2015). Development and validation of a simple, sensitive, selective and stability-indicating RP-UPLC method for the quantitative determination of ritonavir and its related compounds.[2][8] Journal of Chromatographic Science, 53(5), 662–675.[2][8]
- Buch, M., & Vaghani, H. (2023). Stability Indicating RP-UPLC Method for Impurity Profiling of Darunavir and Ritonavir in Fixed Dose Drug Combination Product. International Journal of Pharmaceutical Education and Research.
- Reddy, A.V., et al. (2014). Identification, control strategies, and analytical approaches for the determination of potential genotoxic impurities in pharmaceuticals.[4] Journal of Pharmaceutical and Biomedical Analysis.[8]
- Waters Corporation. Acquity UPLC BEH Column Care and Use Manual.

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- [1. pharmaffiliates.com](http://pharmaffiliates.com) [pharmaffiliates.com]
- [2. ijper.org](http://ijper.org) [ijper.org]
- [3. trungtamthuoc.com](http://trungtamthuoc.com) [trungtamthuoc.com]
- [4. researchgate.net](http://researchgate.net) [researchgate.net]
- [5. academic.oup.com](http://academic.oup.com) [academic.oup.com]
- [6. researchgate.net](http://researchgate.net) [researchgate.net]
- [7. uspnf.com](http://uspnf.com) [uspnf.com]
- [8. ajpaonline.com](http://ajpaonline.com) [ajpaonline.com]
- To cite this document: BenchChem. [Application Note: High-Resolution UPLC Profiling of Ritonavir and Related Impurities]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b137741/docs#application-note-high-resolution-uplc-profiling-of-ritonavir-and-related-impurities\]](https://www.benchchem.com/product/b137741/docs#application-note-high-resolution-uplc-profiling-of-ritonavir-and-related-impurities)

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